

An In-depth Technical Guide to 3-hydroxy-4-iodo-N-propylbenzamide

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Compound of Interest

Compound Name: *3-hydroxy-4-iodo-N-propylbenzamide*

Cat. No.: *B8015856*

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For Researchers, Scientists, and Drug Development Professionals

Foreword

The landscape of modern medicinal chemistry is continually evolving, with a persistent demand for novel molecular scaffolds that offer unique properties for therapeutic and diagnostic applications. Among these, halogenated organic molecules, and specifically iodinated benzamides, have garnered significant attention. The introduction of an iodine atom into a benzamide framework can profoundly influence its physicochemical and biological properties, opening avenues for the development of targeted radioligands, enzyme inhibitors, and other valuable research tools.^[1] This guide provides a comprehensive technical overview of a specific, yet under-explored, member of this class: **3-hydroxy-4-iodo-N-propylbenzamide**. While detailed studies on this particular molecule are nascent, this document, grounded in established chemical principles and data from closely related analogues, aims to serve as a foundational resource for researchers interested in its synthesis, characterization, and potential applications.

Compound Identification and Physicochemical Properties

CAS Number: 1700267-13-5

Chemical Structure:

compound

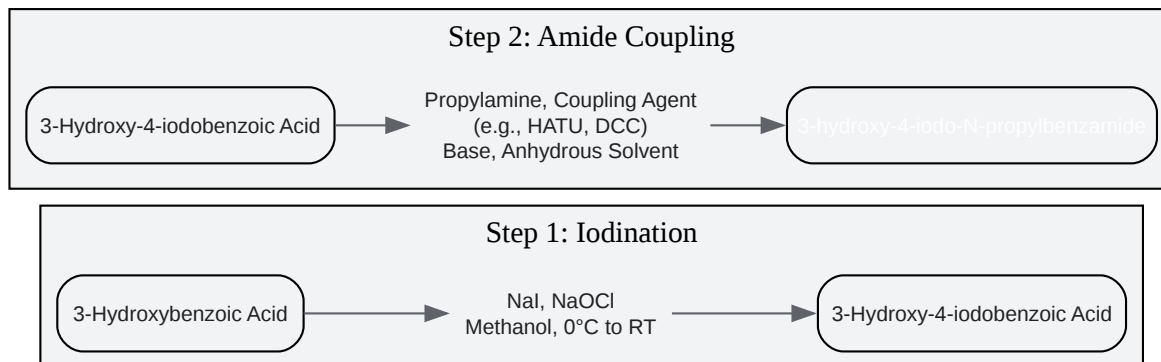
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Caption: 2D structure of **3-hydroxy-4-iodo-N-propylbenzamide**.

Property	Predicted Value	Source
Molecular Formula	C10H12INO2	PubChem
Molecular Weight	305.11 g/mol	PubChem
XLogP3	2.9	PubChem
Hydrogen Bond Donor Count	2	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	3	PubChem

Proposed Synthesis Pathway

A direct, published synthesis for **3-hydroxy-4-iodo-N-propylbenzamide** is not readily available in the current literature. However, a logical and efficient two-step synthetic route can be proposed based on the synthesis of its key precursor, 3-hydroxy-4-iodobenzoic acid, followed by a standard amide coupling reaction.



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